5-(4-Fluorophenyl)-2-hydroxybenzoic acid IUPAC name and structure

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Compound of Interest

Compound Name:	*5-(4-Fluorophenyl)-2-hydroxybenzoic acid*
CAS No.:	*22510-33-4*
Cat. No.:	*B1621161*

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Topic: **5-(4-Fluorophenyl)-2-hydroxybenzoic acid**: Technical Profile, Synthesis, and Applications Content Type: In-Depth Technical Guide Audience: Researchers, Medicinal Chemists, and Drug Development Professionals

Executive Summary

5-(4-Fluorophenyl)-2-hydroxybenzoic acid (CAS: 22510-33-4) is a biphenyl-based non-steroidal anti-inflammatory drug (NSAID) pharmacophore. It is the active deacetylated metabolite of Flufenisal and a structural analogue of Diflunisal. Characterized by a lipophilic 4-fluorophenyl moiety at the 5-position of the salicylic acid core, this compound exhibits enhanced hydrophobic binding to cyclooxygenase (COX) enzymes compared to unsubstituted salicylates. This guide details its chemical structure, validated synthesis via Suzuki-Miyaura cross-coupling, physicochemical properties, and analytical characterization.

Chemical Identity & Nomenclature

The compound is a biaryl system where the salicylic acid motif is substituted at the para position relative to the hydroxyl group (position 5) by a 4-fluorophenyl ring.

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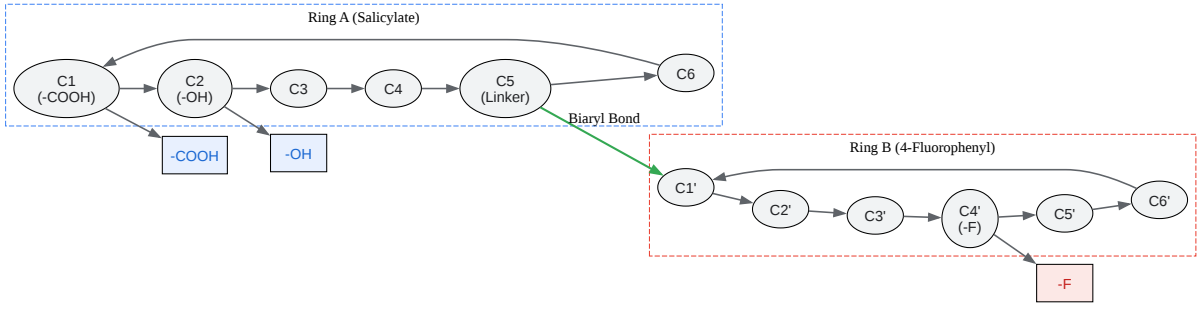
Attribute	Detail
IUPAC Name	5-(4-Fluorophenyl)-2-hydroxybenzoic acid
Alternative Name	4'-Fluoro-4-hydroxybiphenyl-3-carboxylic acid
Common Reference	Deacetyl-Flufenisal; Flufenisal Active Metabolite
CAS Number	22510-33-4
Molecular Formula	$C_{13}H_9FO_3$
Molecular Weight	232.21 g/mol
SMILES	OC(=O)C1=CC(=CC=C1O)C2=CC=C(F)C=C2

Structural Visualization

The following diagram illustrates the core biphenyl scaffold and the numbering scheme used for IUPAC nomenclature.



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Caption: Structural connectivity of **5-(4-Fluorophenyl)-2-hydroxybenzoic acid** showing the biaryl bond between C5 of the salicylate ring and C1' of the fluorophenyl ring.

Synthesis Strategy: Suzuki-Miyaura Coupling

The most robust and scalable synthesis for 5-aryl salicylates is the Suzuki-Miyaura cross-coupling reaction. This method avoids the harsh conditions of direct arylation and provides high regioselectivity.

Retrosynthetic Analysis

- Target: **5-(4-Fluorophenyl)-2-hydroxybenzoic acid**
- Precursors: 5-Bromo-2-hydroxybenzoic acid (Aryl Halide) + 4-Fluorophenylboronic acid (Organoboron).
- Catalyst: Palladium(0) species.[1]

Detailed Experimental Protocol

Reagents:

- 5-Bromo-2-hydroxybenzoic acid (1.0 eq)
- 4-Fluorophenylboronic acid (1.2 eq)
- Palladium(II) acetate ($Pd(OAc)_2$) (3-5 mol%)
- Triphenylphosphine (PPh_3) (10-15 mol%) or SPhos (for higher turnover)
- Potassium Carbonate (K_2CO_3) (2.5 eq)
- Solvent: 1:1 mixture of Toluene/Ethanol or 1,4-Dioxane/Water.

Step-by-Step Procedure:

- Preparation: In a round-bottom flask equipped with a condenser and nitrogen inlet, dissolve 5-bromo-2-hydroxybenzoic acid (2.17 g, 10 mmol) in 40 mL of solvent (Dioxane/H_2O 3:1).

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- Activation: Add K_2CO_3 (3.45 g, 25 mmol) and stir for 10 minutes. The base deprotonates the carboxylic acid and phenol, increasing solubility and reactivity.
- Catalyst Addition: Add 4-fluorophenylboronic acid (1.68 g, 12 mmol). Degas the solution by bubbling nitrogen for 15 minutes. Add $Pd(OAc)_2$ (67 mg, 0.3 mmol) and PPh_3 (262 mg, 1.0 mmol).
- Reaction: Heat the mixture to reflux (90–100°C) under nitrogen for 4–6 hours. Monitor reaction progress via TLC (SiO_2, Hexane/Ethyl Acetate 7:3) or HPLC.
- Workup:
  - Cool to room temperature.
  - Filter through a Celite pad to remove Palladium black.
  - Acidify the filtrate to pH ~2 using 1M HCl. A white precipitate (the crude product) will form. [2]
  - Extract with Ethyl Acetate (3 x 50 mL).
- Purification: Wash the organic layer with brine, dry over anhydrous Na_2SO_4, and concentrate in vacuo. Recrystallize the crude solid from Ethanol/Water or Toluene to yield off-white needles.

Mechanistic Pathway (Catalytic Cycle)

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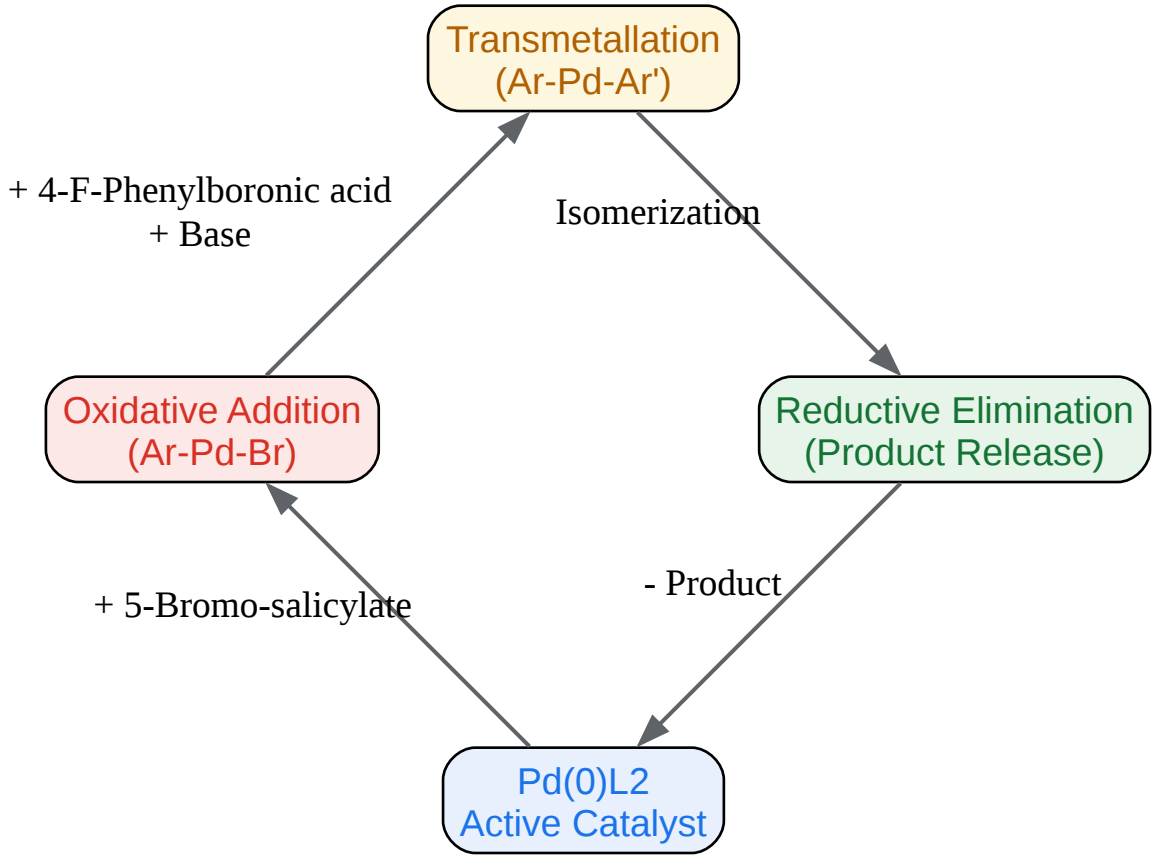

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Caption: The Suzuki-Miyaura catalytic cycle involving Oxidative Addition, Transmetallation, and Reductive Elimination to form the biaryl bond.

Physicochemical Properties

Understanding the physicochemical profile is critical for formulation and bioavailability assessment.[3]

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Property	Value (Experimental/Predicted)	Relevance
Physical State	Crystalline Powder (White to Off-white)	Solid-state stability
Melting Point	177–179 °C (Lit. for similar analogues)	Purity indicator
pKa (COOH)	3.20 ± 0.10	Ionized at physiological pH (7.4)
pKa (Phenol)	~10.5	Remains protonated at physiological pH
LogP	3.4 – 3.8	High lipophilicity; good membrane permeability
Solubility	Low in water (<0.1 mg/mL); Soluble in Ethanol, DMSO, dilute alkali	Formulation requires buffering or cosolvents

Analytical Characterization

To validate the synthesis, the following spectroscopic signatures are diagnostic.

1. ^{1}H NMR (400 MHz, DMSO-d_6):

- δ 13.0 ppm (s, 1H): Carboxylic acid proton (-COOH). Broad singlet, exchangeable.
- δ 11.2 ppm (s, 1H): Phenolic proton (-OH). Often hydrogen-bonded to the carbonyl.
- δ 8.05 ppm (d, J=2.2 Hz, 1H): H6 on salicylate ring (ortho to COOH, meta to biaryl bond).
- δ 7.75 ppm (dd, J=8.5, 2.2 Hz, 1H): H4 on salicylate ring.
- δ 7.65 ppm (m, 2H): H2'/H6' on fluorophenyl ring (chemically equivalent).
- δ 7.28 ppm (m, 2H): H3'/H5' on fluorophenyl ring (ortho to Fluorine).

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- δ 7.05 ppm (d, J=8.5 Hz, 1H): H3 on salicylate ring (ortho to OH).

2. Mass Spectrometry (ESI-):

- m/z 231.05 $[M-H]^-$: Base peak corresponding to the deprotonated molecular ion.
- Isotope Pattern: No significant M+2 peak (unlike chloro/bromo derivatives), confirming Fluorine presence.

3. IR Spectroscopy (ATR):

- 3200–2500 cm^{-1}: Broad O-H stretch (carboxylic acid dimer).
- 1660–1680 cm^{-1}: C=O stretch (aromatic acid).
- 1210–1230 cm^{-1}: C-F stretch (diagnostic for fluorinated arene).

Biological Applications & Pharmacology

Mechanism of Action: **5-(4-Fluorophenyl)-2-hydroxybenzoic acid** functions as a competitive, reversible inhibitor of Cyclooxygenase-1 (COX-1) and Cyclooxygenase-2 (COX-2).

- Binding Mode: The carboxylic acid group forms an ionic bridge with Arg-120 in the COX active site. The hydrophobic 4-fluorophenyl tail extends into the hydrophobic channel, providing enhanced binding affinity compared to salicylic acid.
- Potency: It is significantly more potent than aspirin and salicylic acid due to the lipophilic biaryl interaction.
- Metabolism: As the deacetylated metabolite of Flufenisal, it represents the active circulating species responsible for the anti-inflammatory and analgesic effects.

Structure-Activity Relationship (SAR):

- Fluorine Substitution: The para-fluorine atom blocks metabolic oxidation at the 4'-position, increasing the biological half-life compared to the non-fluorinated biphenyl analogue.

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- 5-Position Substitution: Essential for potency; substitution at the 3 or 4 position of the salicylate ring generally leads to decreased activity.

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